

Application Notes and Protocols: Vercirnon Sodium in Gut Inflammation Research Models

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Compound of Interest

Compound Name: Vercirnon Sodium

Cat. No.: B15608669

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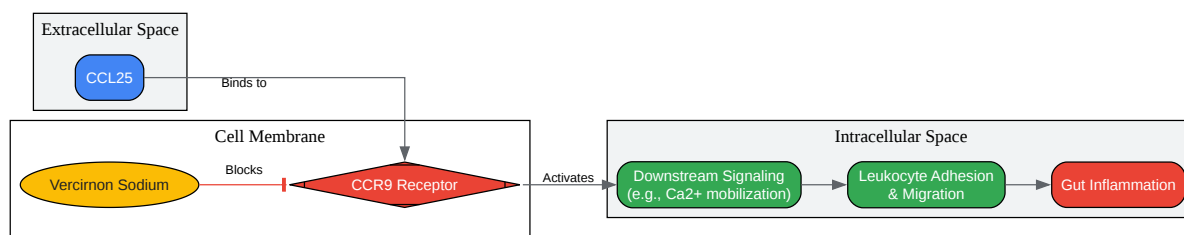
For Researchers, Scientists, and Drug Development Professionals

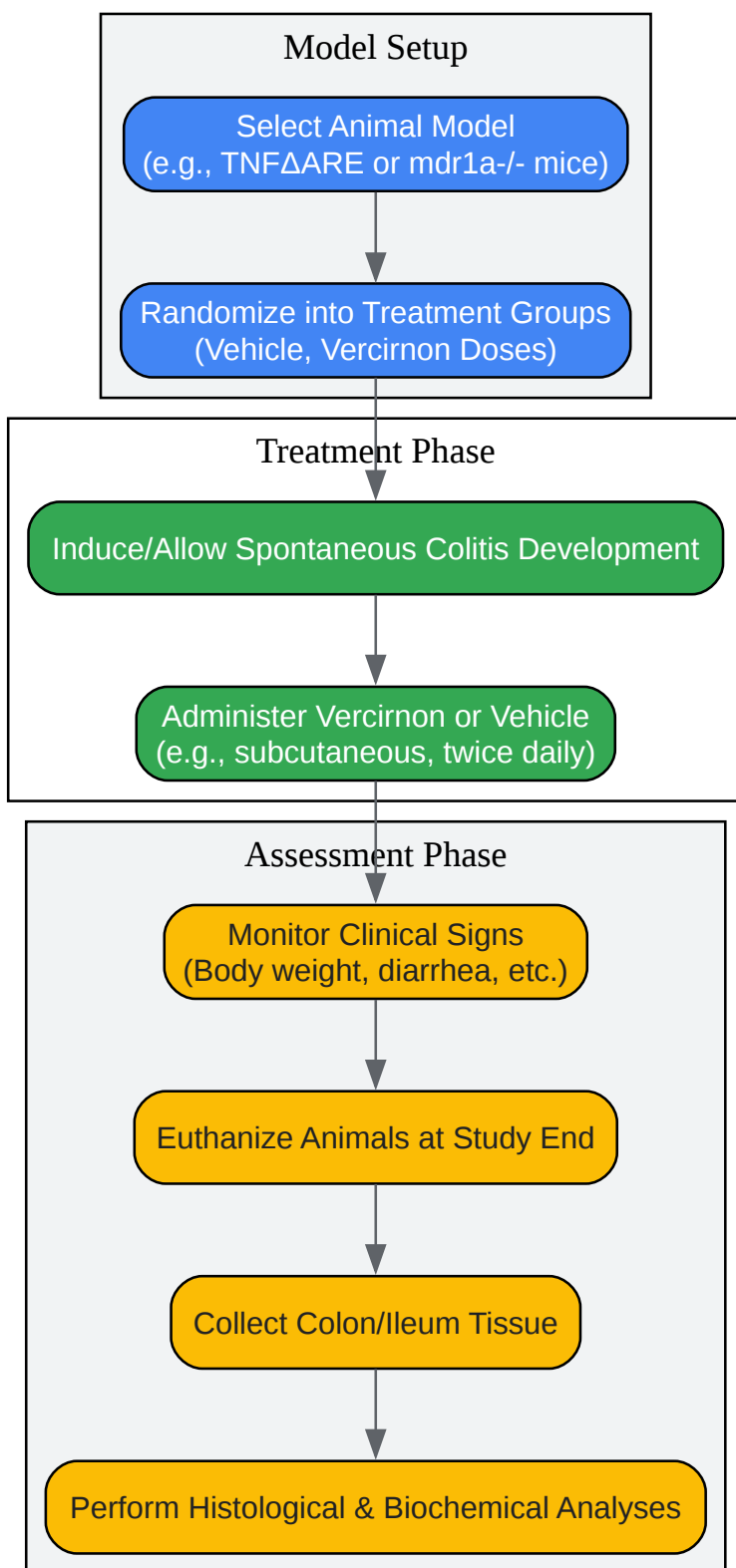
Introduction

Vercirnon Sodium, also known as CCX282-B or GSK-1605786, is a potent and selective small-molecule antagonist of the C-C chemokine receptor type 9 (CCR9). The interaction between CCR9 and its unique ligand, C-C motif chemokine ligand 25 (CCL25), plays a crucial role in the migration of lymphocytes to the intestinal tract.^{[1][2][3][4]} Elevated levels of CCL25 in the inflamed gut lead to the recruitment of CCR9-expressing immune cells, contributing to the pathogenesis of inflammatory bowel disease (IBD), including Crohn's disease and ulcerative colitis.^{[5][6][7]} **Vercirnon Sodium**, by blocking this interaction, has been investigated as a therapeutic agent to mitigate gut inflammation. These application notes provide an overview of the use of **Vercirnon Sodium** in preclinical gut inflammation research models, including detailed experimental protocols and data.

Mechanism of Action: The CCL25/CCR9 Signaling Pathway

The recruitment of pathogenic T-cells to the intestine is a key event in the development of IBD. This process is significantly mediated by the interaction of the chemokine CCL25, which is expressed by intestinal epithelial cells, with the CCR9 receptor on the surface of these immune cells. This interaction triggers a signaling cascade that leads to leukocyte adhesion and transmigration into the gut tissue, perpetuating the inflammatory response. **Vercirnon Sodium** acts as a competitive antagonist at the CCR9 receptor, thereby inhibiting the downstream signaling and cellular migration.





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